

Application Notes and Protocols: Reconstituting and Storing Lyophilized aFGF (102-111)

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Compound of Interest

Compound Name: FGF acidic I (102-111) (bovine brain)

Cat. No.: B3249870

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and handling of lyophilized acidic Fibroblast Growth Factor fragment (102-111). Additionally, experimental protocols for assessing its biological activity and an overview of its signaling pathway are included to support its application in research and drug development.

Product Information and Storage

Lyophilized aFGF (102-111) is a synthetic peptide fragment of human acidic Fibroblast Growth Factor. It is a bioactive peptide with potential neurotrophic and angiogenic properties. Proper handling and storage are critical to maintain its stability and biological activity.

Table 1: Storage and Stability of aFGF (102-111)

Form	Storage Temperature	Stability	Recommendations
Lyophilized Powder	-20°C to -80°C	Up to 3 years	Store in a desiccator, protected from light.
Reconstituted Solution	-80°C	Up to 1 year	Aliquot into single-use volumes to avoid freeze-thaw cycles.
Reconstituted Solution	-20°C	Weeks	For short-term storage. Avoid repeated freeze-thaw cycles.
Reconstituted Solution	4°C	Less than a week	For immediate use.
Reconstituted Solution	Room Temperature	Hours	Not recommended for storage.

Reconstitution Protocol

Proper reconstitution of lyophilized aFGF (102-111) is crucial for its solubility and activity.

Materials:

- Vial of lyophilized aFGF (102-111)
- Sterile, pyrogen-free water, or 0.1% acetic acid
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

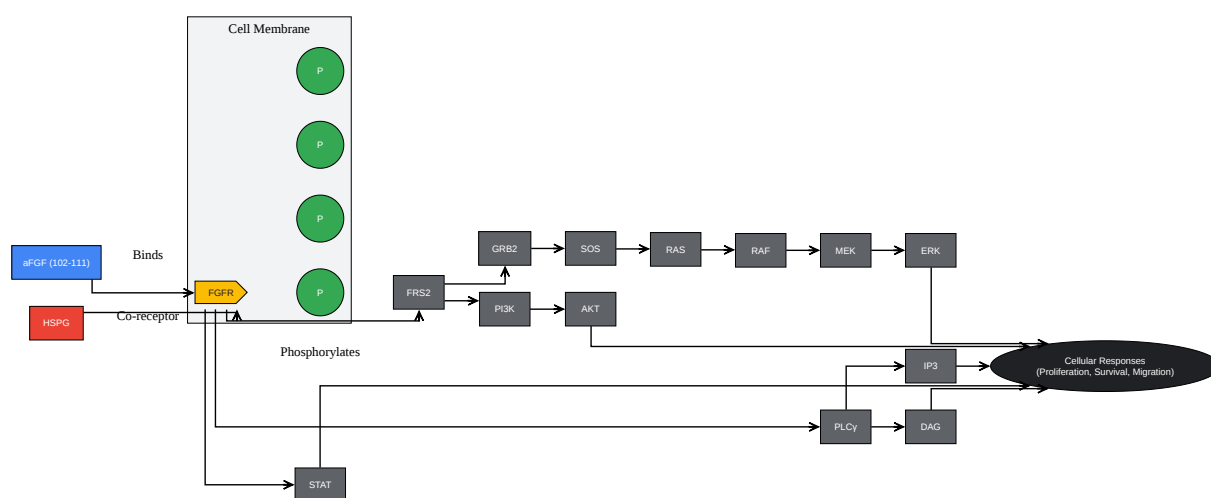
Procedure:

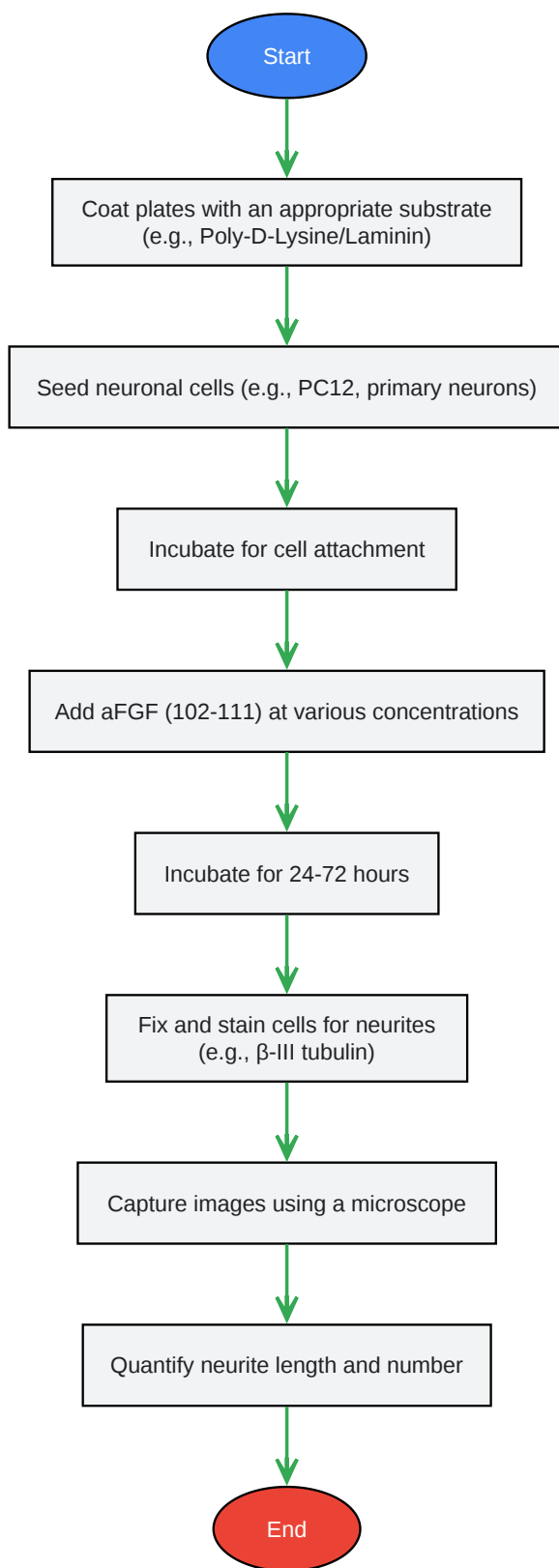
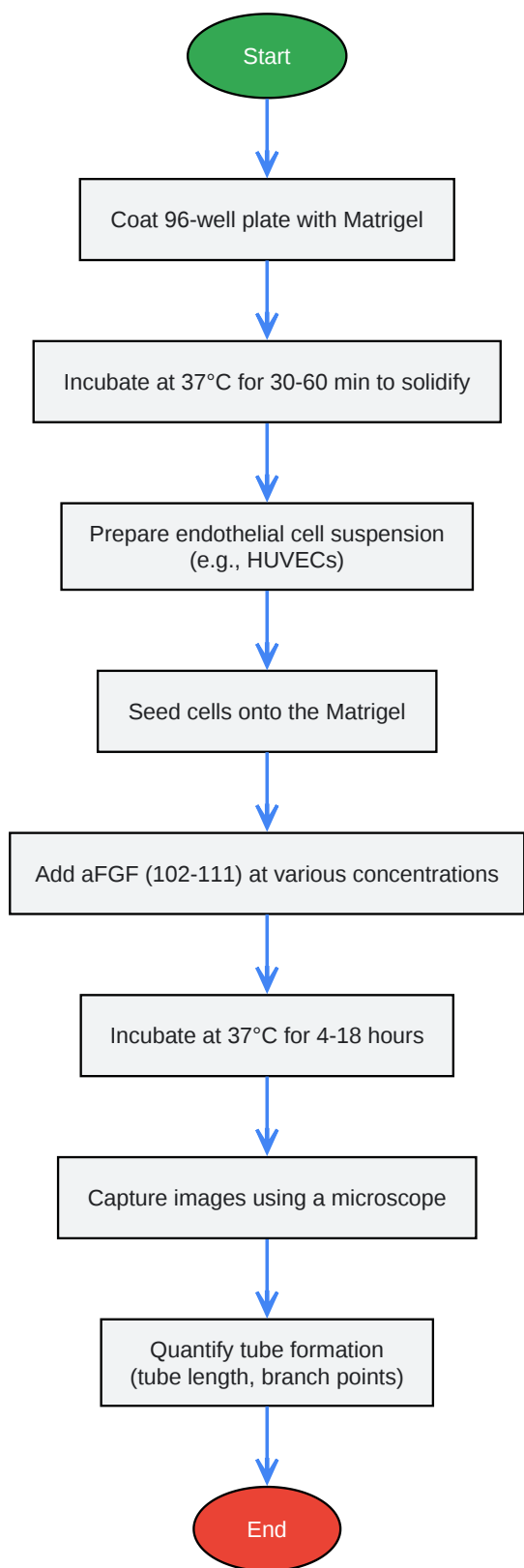
- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.

- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully open the vial and add the recommended volume of sterile water or 0.1% acetic acid to achieve the desired stock concentration (e.g., 1 mg/mL). Sonication may be used to aid dissolution.
- **Mixing:** Gently vortex or swirl the vial to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause aggregation.
- **Aliquoting:** For long-term storage, it is highly recommended to aliquot the reconstituted stock solution into single-use, sterile polypropylene tubes. This will minimize contamination and degradation from repeated freeze-thaw cycles.

aFGF Signaling Pathway

Acidic FGF and its fragments are known to signal through FGF receptors (FGFRs), which are receptor tyrosine kinases. The binding of aFGF to its receptor, often in the presence of heparan sulfate proteoglycans (HSPGs) as co-receptors, triggers receptor dimerization and autophosphorylation of the intracellular kinase domains. This initiates a cascade of downstream signaling pathways that regulate cellular processes such as proliferation, differentiation, migration, and survival.





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